

# A Comparative Guide to Analytical Standards for 2-Bromo-N,N-dimethylaniline

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## Compound of Interest

Compound Name: 2-Bromo-N,N-dimethylaniline

Cat. No.: B1266224

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For researchers, scientists, and professionals in drug development, the quality and characterization of analytical standards are paramount for accurate quantification and impurity profiling. This guide provides a comprehensive comparison of commercially available analytical standards for **2-Bromo-N,N-dimethylaniline**, details relevant analytical methodologies, and discusses alternative standards.

## Comparison of Commercially Available Analytical Standards

While no Certified Reference Materials (CRMs) with certified concentrations and uncertainty values were identified for **2-Bromo-N,N-dimethylaniline**, several chemical suppliers offer analytical standards of varying purity. The selection of an appropriate standard will depend on the specific requirements of the analytical method and the desired level of accuracy. A summary of representative commercially available standards is presented in Table 1.

Table 1: Comparison of Commercially Available Analytical Standards for **2-Bromo-N,N-dimethylaniline** and Its Isomers

Compound	Supplier	Stated Purity	Analytical Method for Purity	Availability of Certificate of Analysis (CoA)
2-Bromo-N,N-dimethylaniline	Supplier A	97%	Not Specified	Yes (Lot-specific)
	Supplier B	>98.0%	GC	Yes (General Specification Sheet)
3-Bromo-N,N-dimethylaniline	Supplier C	97%	GC	Yes (Lot-specific, e.g., 98.70%)[1]
	Supplier D	98.63%	GC	Yes (Lot-specific)[2]
	Supplier E	98.37%	GC	Yes (Lot-specific)[3]
4-Bromo-N,N-dimethylaniline	Supplier F	99.41%	GC	Yes (Lot-specific)[4]
	Supplier G	≥98%	Not Specified	General Specification Sheet[5]

Note: The information in this table is based on publicly available data from supplier websites and may vary by lot. It is crucial to obtain a lot-specific Certificate of Analysis for detailed information.

## Experimental Protocols for Analysis

The two primary chromatographic techniques for the analysis of **2-Bromo-N,N-dimethylaniline** and related compounds are Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and selective technique suitable for the identification and quantification of volatile and semi-volatile compounds like **2-Bromo-N,N-dimethylaniline**.

#### Sample Preparation:

A generic liquid-liquid extraction (LLE) is suitable for extracting halogenated anilines from aqueous matrices.<sup>[6]</sup>

- Adjust the pH of 100 mL of the aqueous sample to >11 with 10 M NaOH.
- Extract the sample three times with 30 mL portions of dichloromethane (DCM).
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

#### Instrumental Conditions (Typical):

- GC System: Agilent 7890B or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m) or equivalent
- Inlet Temperature: 250°C
- Injection Volume: 1  $\mu$ L (splitless)
- Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 15°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS System: Agilent 5977A or equivalent
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-450

- Source Temperature: 230°C
- Quadrupole Temperature: 150°C

## High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC with UV detection is a robust and widely used method for the analysis of aniline derivatives.[7]

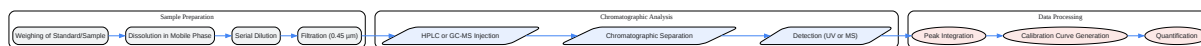
### Sample Preparation:

- Accurately weigh a suitable amount of the **2-Bromo-N,N-dimethylaniline** standard or sample.
- Dissolve in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Perform serial dilutions to prepare calibration standards and sample solutions.
- Filter all solutions through a 0.45 µm syringe filter before injection.

### Instrumental Conditions (Typical):

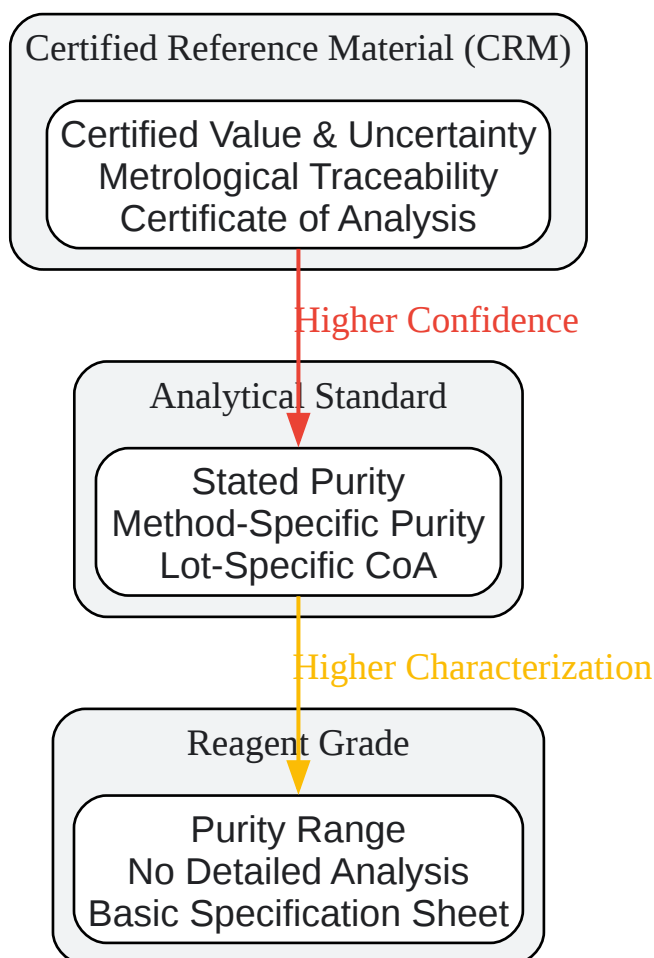
- HPLC System: Agilent 1260 Infinity II or equivalent with a UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size)
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% phosphoric acid.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 µL
- Detection Wavelength: 254 nm

## Mandatory Visualizations



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Caption: Experimental workflow for the analysis of **2-Bromo-N,N-dimethylaniline**.



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Caption: Hierarchy of analytical standard quality for **2-Bromo-N,N-dimethylaniline**.

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